

# 1-(2-Chloroethyl)azepane hydrochloride proper disposal procedures

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-(2-Chloroethyl)azepane  
hydrochloride

Cat. No.: B046935

[Get Quote](#)

Proper handling and disposal of **1-(2-Chloroethyl)azepane hydrochloride** are critical for laboratory safety and environmental protection. This compound is a halogenated organic solid classified as toxic if swallowed and harmful to aquatic life with long-lasting effects. Adherence to established protocols is essential to mitigate risks to researchers and the environment.

## Hazard Profile and Safety Information

Before handling **1-(2-Chloroethyl)azepane hydrochloride**, it is crucial to be aware of its hazard classifications. This information dictates the necessary safety precautions and disposal requirements.

Identifier	Information
CAS Number	26487-67-2
Synonyms	2-(Hexamethyleneimino)ethyl chloride hydrochloride[1][2]
Appearance	Solid
GHS Classification	Acute Toxicity 3 (Oral), Aquatic Hazard (Chronic) 3
Signal Word	Danger
Hazard Statements	H301: Toxic if swallowed. H412: Harmful to aquatic life with long lasting effects.
Precautionary Codes	P264, P270, P273, P301 + P310, P405, P501
Storage Class	6.1C: Combustible, acute toxic Cat. 3 / toxic compounds
Transport Information	Toxic Solid, Organic, N.O.S.

## Experimental Protocols: Disposal Procedures

The following step-by-step guide outlines the mandatory procedure for the safe disposal of **1-(2-Chloroethyl)azepane hydrochloride** and its contaminated materials.

### 1. Personal Protective Equipment (PPE)

- Always wear appropriate PPE before handling the chemical waste. This includes:
  - Chemical-resistant gloves (consult manufacturer's guidelines for compatibility).
  - Safety glasses with side shields or goggles.
  - A lab coat.[1][3]

### 2. Waste Segregation

- As a halogenated organic compound, **1-(2-Chloroethyl)azepane hydrochloride** waste must not be mixed with non-halogenated chemical waste.[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Designate a specific waste container solely for "Halogenated Organic Waste."[\[4\]](#)[\[6\]](#)

### 3. Container Selection and Labeling

- Use a container made of compatible material that is in good condition and has a tightly fitting screw cap to prevent leaks and vapor escape.[\[4\]](#)[\[5\]](#)
- The container must be clearly labeled before the first drop of waste is added.[\[4\]](#)[\[7\]](#)
- The label must include:
  - The words "Hazardous Waste."[\[7\]](#)
  - The full chemical name: "Waste **1-(2-Chloroethyl)azepane hydrochloride**." Do not use abbreviations or chemical formulas.[\[4\]](#)[\[5\]](#)
  - If mixed with other halogenated solvents, list all constituents and their approximate percentages.[\[7\]](#)
  - Appropriate hazard pictograms (e.g., skull and crossbones).[\[6\]](#)

### 4. Waste Accumulation and Storage

- Keep the waste container closed at all times, except when actively adding waste.[\[4\]](#)[\[5\]](#)[\[7\]](#)
- Store the container in a designated, well-ventilated "Satellite Accumulation Area" within the laboratory.[\[6\]](#)[\[7\]](#)
- Use secondary containment (e.g., a larger, chemically resistant tray or bin) to capture any potential leaks.[\[7\]](#)
- Store away from incompatible materials such as acids, bases, and strong oxidizing agents.[\[4\]](#)

### 5. Final Disposal

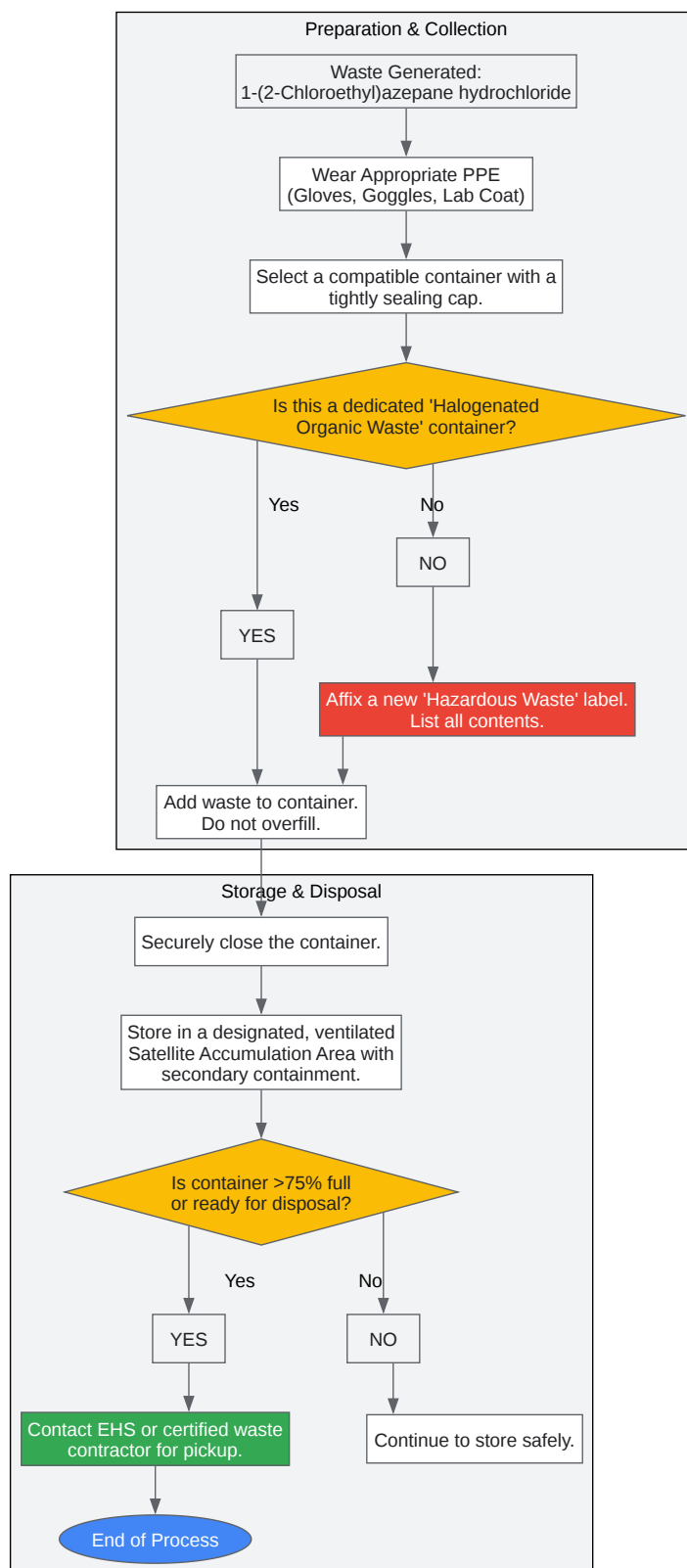
- Disposal of **1-(2-Chloroethyl)azepane hydrochloride** must be handled through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor.[\[3\]](#)[\[7\]](#)
- Never dispose of this chemical down the drain or in the regular trash.[\[3\]](#)
- When the container is approximately three-quarters full, contact your EHS office to request a waste pickup.[\[7\]](#)

## 6. Spill and Decontamination Procedures

- For small spills, use an inert absorbent material (e.g., vermiculite, sand, or commercial absorbent pads) to contain and clean up the substance.[\[3\]](#)[\[4\]](#)
- Place the used absorbent material and any contaminated debris into a sealed, properly labeled plastic bag or container.[\[4\]](#)[\[7\]](#)
- Manage and dispose of the spill cleanup materials as "Halogenated Organic Waste" by following the steps outlined above.[\[4\]](#)[\[7\]](#)
- For large spills, evacuate the area immediately and contact your institution's emergency response team and EHS office.[\[4\]](#)

## Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **1-(2-Chloroethyl)azepane hydrochloride** waste.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe disposal of **1-(2-Chloroethyl)azepane hydrochloride**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chemicalbook.com [chemicalbook.com]
- 2. chemscene.com [chemscene.com]
- 3. aksci.com [aksci.com]
- 4. braun.matse.illinois.edu [braun.matse.illinois.edu]
- 5. rtong.people.ust.hk [rtong.people.ust.hk]
- 6. 8.1 Organic solvent waste | Kemicentrum [kc.lu.se]
- 7. campusoperations.temple.edu [campusoperations.temple.edu]
- To cite this document: BenchChem. [1-(2-Chloroethyl)azepane hydrochloride proper disposal procedures]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b046935#1-2-chloroethyl-azepane-hydrochloride-proper-disposal-procedures]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)